

Technical Support Center: 2,6-Dichloro-3-methoxybenzaldehyde

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Compound of Interest

Compound Name:	2,6-Dichloro-3-methoxybenzaldehyde
CAS No.:	6505-37-9
Cat. No.:	B3276912

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Welcome to the technical support guide for **2,6-Dichloro-3-methoxybenzaldehyde** (CAS No: 6505-37-9). This document is designed for researchers, scientists, and drug development professionals, providing in-depth, field-proven insights into its safe handling, use, and disposal. Our goal is to equip you with the necessary knowledge to mitigate risks, troubleshoot common experimental issues, and ensure scientific integrity.

Section 1: Frequently Asked Questions (FAQs)

This section addresses the most common initial questions regarding **2,6-Dichloro-3-methoxybenzaldehyde**.

Q1: What is **2,6-Dichloro-3-methoxybenzaldehyde** and what are its primary hazards?

2,6-Dichloro-3-methoxybenzaldehyde is a halogenated aromatic aldehyde, appearing as a solid, often a slightly beige or light yellow powder.^{[1][2]} Its core structure is a benzaldehyde ring substituted with two chlorine atoms and a methoxy group. Based on data from safety data sheets (SDS) for this and structurally similar compounds, the primary hazards include:

- Skin Corrosion/Irritation: Causes skin irritation and potentially severe burns with prolonged contact.^{[2][3]}
- Serious Eye Damage/Irritation: Poses a significant risk of serious eye irritation or damage upon contact.^[2]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.^{[2][4]}
- Air and Light Sensitivity: The compound can be sensitive to air and light, potentially leading to degradation or oxidation over time, which can impact experimental results.^{[1][5]}

The toxicological properties of this specific chemical have not been fully investigated, which necessitates handling it with caution as a potentially hazardous substance.^[1]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this compound?

Due to the identified hazards, a comprehensive PPE strategy is non-negotiable. The causality is clear: direct contact can lead to chemical burns and eye damage, while inhalation can compromise the respiratory system.

- Hand Protection: Wear nitrile or other chemically resistant gloves. Always check the glove manufacturer's specifications for compatibility with chlorinated aromatic compounds.^[1]
- Eye/Face Protection: Use chemical safety goggles that provide a complete seal around the eyes. A face shield should be worn in addition to goggles when there is a risk of splashing or when handling larger quantities.
- Body Protection: A standard laboratory coat is required. For procedures with a higher risk of contamination, a chemically resistant apron or suit is recommended.^[6]
- Respiratory Protection: All handling of the solid powder should be done in a certified chemical fume hood to keep airborne concentrations low.^{[1][7]} If a fume hood is not available or if exposure limits may be exceeded, a NIOSH/MSHA-approved respirator is required.^[1]

Q3: How should I properly store **2,6-Dichloro-3-methoxybenzaldehyde** to ensure its stability?

Proper storage is critical to maintaining the compound's purity and preventing degradation.

- Container: Keep the compound in its original, tightly sealed container to prevent exposure to air and moisture.[1][8][4]
- Atmosphere: For long-term storage, consider storing under an inert atmosphere, such as nitrogen, to prevent oxidation.[3][5]
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials.[1][9] A dedicated corrosives or combustibles cabinet is appropriate, depending on institutional guidelines.[3]
- Light: Protect the container from direct sunlight, as the compound is light-sensitive.[5]

Q4: What substances are incompatible with **2,6-Dichloro-3-methoxybenzaldehyde**?

Mixing this compound with incompatible materials can lead to vigorous, uncontrolled reactions, generating heat or hazardous byproducts. Key incompatibilities include:

- Strong Oxidizing Agents: Can cause exothermic reactions.[10]
- Strong Bases: Can catalyze decomposition or other unwanted reactions.[1]
- Strong Reducing Agents: Can react with the aldehyde functional group.[8][10]
- Metals: Some metals may be incompatible.[3][5]

Always consult a chemical incompatibility chart and the substance's SDS before mixing chemicals.[11]

Section 2: Data & Protocols

Key Compound Data

This table summarizes essential quantitative information for **2,6-Dichloro-3-methoxybenzaldehyde**.

Property	Value	Source(s)
CAS Number	6505-37-9	
Molecular Formula	C ₈ H ₆ Cl ₂ O ₂	
Molecular Weight	205.04 g/mol	
Appearance	Solid (slightly beige/light yellow powder)	[1][2]
Flash Point	> 100 °C (> 212 °F)	[1]
Storage Class	11 - Combustible Solids	

Experimental Protocol: Weighing and Transferring the Solid

This protocol is designed to minimize exposure and prevent contamination. The causality behind performing these steps in a fume hood is to contain any airborne particulates, protecting the user from inhalation and preventing contamination of the lab environment.

- Preparation: Don all required PPE (gloves, goggles, lab coat). Ensure the chemical fume hood sash is at the appropriate height.
- Staging: Place a calibrated analytical balance, weigh paper or boat, spatula, and the reaction vessel inside the fume hood.
- Equilibration: Allow the sealed container of **2,6-Dichloro-3-methoxybenzaldehyde** to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Open the container inside the hood. Using a clean spatula, carefully transfer the desired amount of powder onto the weigh paper. Close the main stock container immediately.
- Transfer: Carefully add the weighed powder to the reaction vessel. Tap the weigh paper gently to ensure all material is transferred.

- Cleanup: Dispose of the used weigh paper in the designated solid halogenated organic waste container. Clean the spatula thoroughly with an appropriate solvent, collecting the rinsate as halogenated liquid waste.
- Finalization: Wash hands thoroughly with soap and water after the procedure is complete.
[\[12\]](#)

Section 3: Troubleshooting Guide

This guide addresses specific issues that may arise during experimentation.

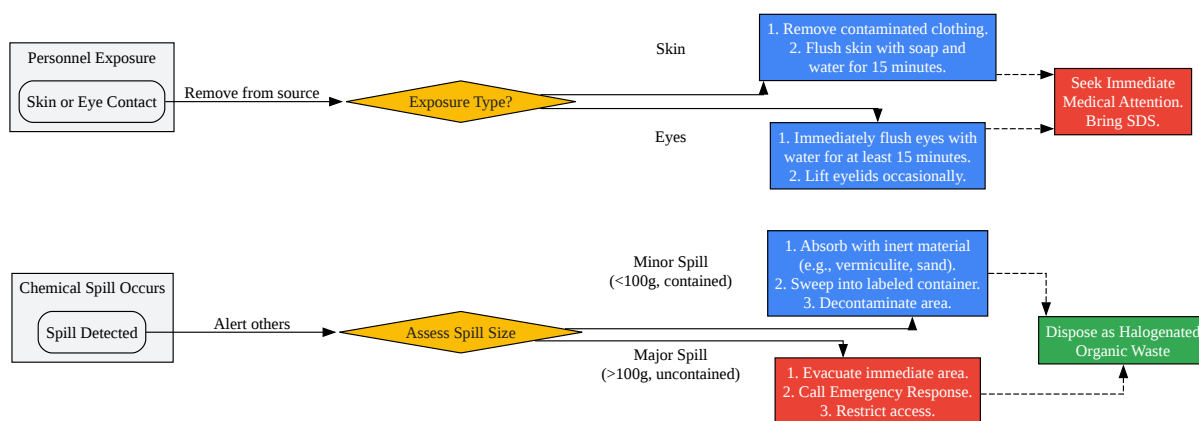
Problem	Potential Cause(s)	Recommended Solution(s)
Compound has darkened or turned yellow in storage.	Oxidation due to improper storage (exposure to air/light). [1] [5]	The compound has likely degraded. For non-critical applications, it may still be usable, but for sensitive reactions (e.g., catalysis, drug synthesis), using a fresh, pure lot is strongly recommended. To prevent this, always store the compound in a tightly sealed container, protected from light, and consider flushing with an inert gas like nitrogen before sealing for long-term storage. [3] [10]
Reaction yields are inconsistent or lower than expected.	Impure starting material (see above). Presence of acidic impurities catalyzing decomposition or side reactions. [13]	Purify the aldehyde before use. A common method for aldehydes is vacuum distillation to remove non-volatile impurities. [13] Alternatively, recrystallization can be effective. If acidic impurities are suspected, wash a solution of the compound with a dilute sodium bicarbonate solution, followed by a water wash, and dry thoroughly before the next step. [13]
An insoluble white solid forms in the reaction flask.	Polymerization of the aldehyde. This is a known issue for some benzaldehyde derivatives, which can be catalyzed by impurities or heat. [13]	For some aldehydes, this process can be reversed by "cracking" the polymer. This involves carefully heating the polymer under vacuum. The volatile monomer will distill over, leaving the non-volatile

polymer behind. The distilled monomer should be collected in a cooled receiver and used promptly or stored with an appropriate inhibitor.[13]

Section 4: Emergency Procedures & Disposal

Emergency Response Workflow

It is critical to respond to emergencies swiftly and correctly. This workflow outlines the immediate steps for spills and personnel exposure.



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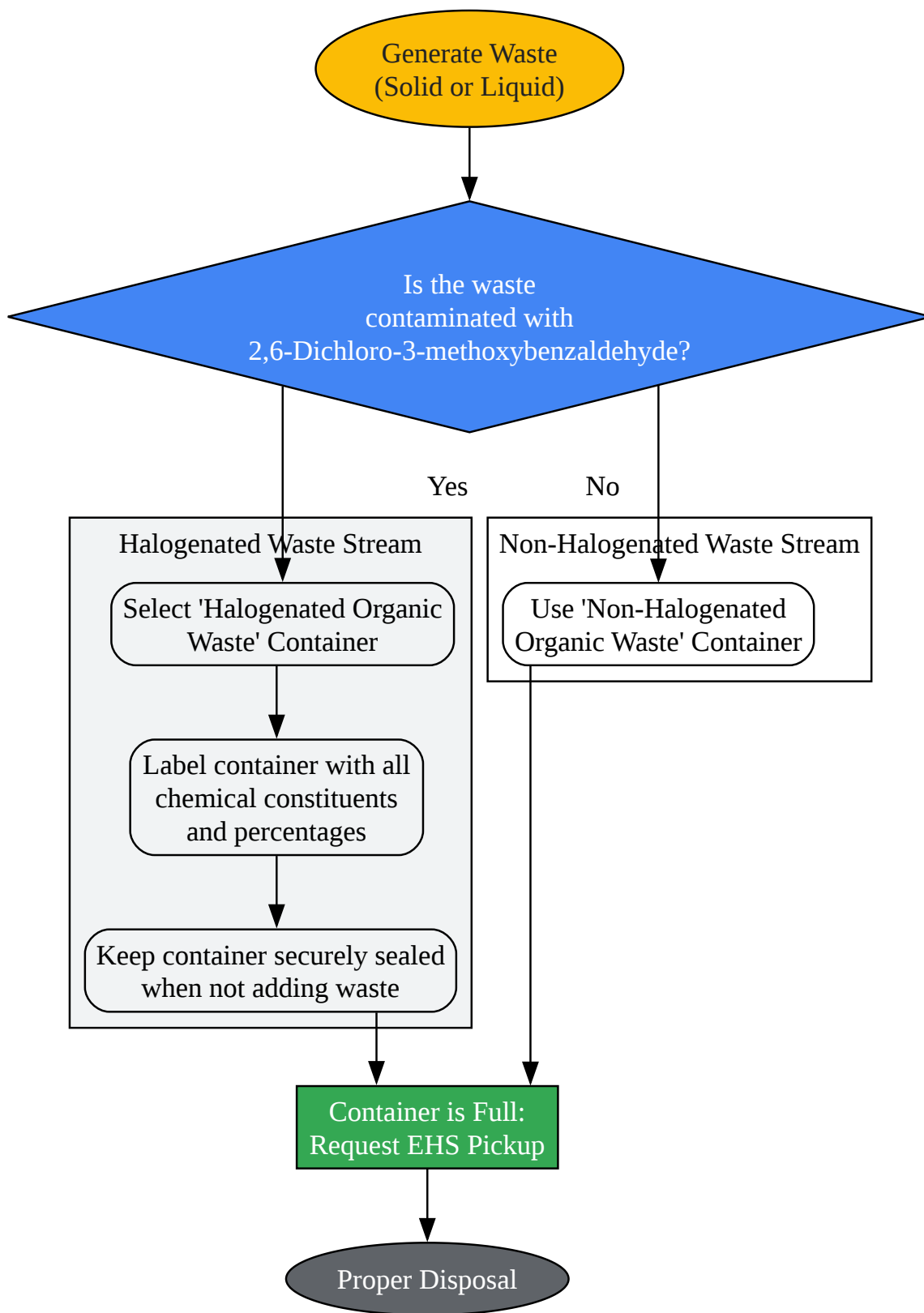
Caption: Emergency response decision tree for spills and personnel exposure.

Protocol: Chemical Waste Disposal

As a chlorinated compound, **2,6-Dichloro-3-methoxybenzaldehyde** is classified as a halogenated organic waste.^{[14][15]} Improper segregation can lead to regulatory fines and significantly increased disposal costs, as halogenated waste requires specialized incineration processes.^{[14][16]}

- Segregation is Key: Maintain separate, clearly labeled waste containers for "Halogenated Organic Waste" and "Non-Halogenated Organic Waste".^{[16][17]} Never mix these two waste streams.
- Solid Waste:
 - Collect contaminated solids (e.g., weigh paper, gloves, absorbent materials from spills) in a designated, puncture-resistant container with a lid.
 - The container must be labeled "Halogenated Organic Solid Waste" and list the chemical constituents.^[17]
- Liquid Waste:
 - Collect waste solvents from reactions or cleaning procedures in a compatible, sealed container (e.g., a UN-approved container provided by your institution's Environmental Health & Safety department).^[14]
 - The container must be labeled "Halogenated Organic Liquid Waste." List all components and their approximate percentages.^[16]
 - Keep the container closed at all times except when adding waste.^{[16][17]}
- Disposal Request: Once the waste container is full, follow your institution's procedures to request a pickup from the Environmental Health & Safety (EHS) department.^[18]

Waste Disposal Workflow



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Caption: Workflow for proper segregation and disposal of chemical waste.

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